

# An In-depth Technical Guide to 1-Nonadecene: Molecular Structure, Properties, and Applications

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## Compound of Interest

Compound Name: 1-Nonadecene

Cat. No.: B090666

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This technical guide provides a comprehensive overview of **1-nonadecene**, a long-chain alpha-olefin with emerging interest in various scientific fields, including drug development. This document details its molecular structure, chemical and physical properties, synthesis, and biological relevance, presenting data in a structured format for ease of comparison and use in a research context.

## Molecular Structure and Chemical Formula

**1-Nonadecene** is an unbranched alkene with a single double bond at the terminal position. Its chemical structure and formula are fundamental to understanding its reactivity and physical properties.

Molecular Formula: C<sub>19</sub>H<sub>38</sub>[\[1\]](#)

IUPAC Name: Nonadec-1-ene[\[1\]](#)

CAS Number: 18435-45-5[\[1\]](#)

SMILES: CCCCCCCCCCCCCCCCC=C[\[1\]](#)

A 2D representation of the molecular structure is provided below.

Caption: 2D Molecular Structure of **1-Nonadecene**.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-nonadecene**.

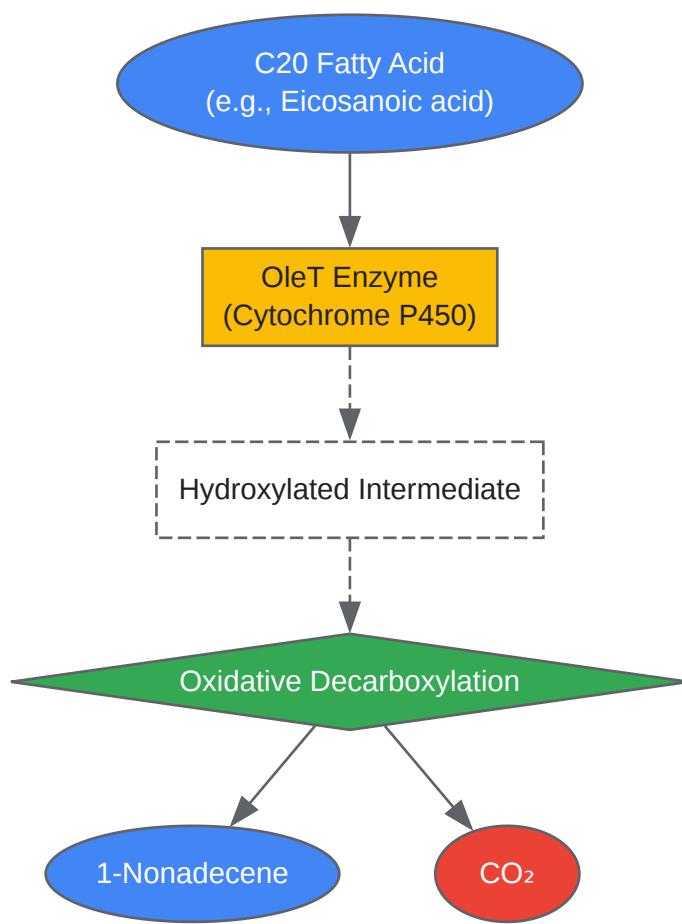
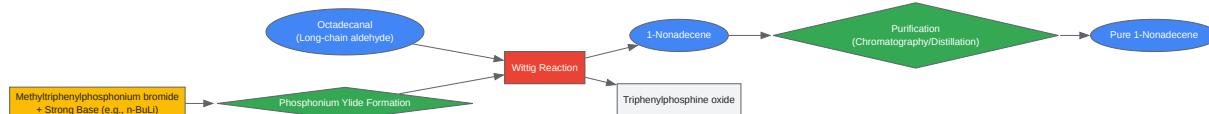
Property	Value	Reference
Molecular Weight	266.51 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Melting Point	23 °C	<a href="#">[1]</a>
Boiling Point	329 °C at 760 mmHg	<a href="#">[2]</a>
Density	0.79 g/mL at 25 °C	<a href="#">[3]</a>
Vapor Pressure	0.0000381 mmHg	<a href="#">[1]</a>
Solubility	Insoluble in water, soluble in alcohol	<a href="#">[2]</a>

## Synthesis and Experimental Protocols

**1-Nonadecene** can be synthesized through various organic chemistry reactions. Two common methods are the Wittig reaction and olefin metathesis.

### Synthesis via Wittig Reaction

The Wittig reaction provides a reliable method for the synthesis of terminal alkenes from aldehydes.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The general workflow is depicted below.



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